

# In-Depth Technical Guide: 4-Ethyl-2,4-dimethylheptane (CAS: 61868-25-5)

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## Compound of Interest

Compound Name: **4-Ethyl-2,4-dimethylheptane**

Cat. No.: **B14556577**

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Disclaimer: This document provides a comprehensive overview of **4-Ethyl-2,4-dimethylheptane**. Due to the limited availability of recent and specific experimental data for this exact compound, some information, particularly concerning toxicology and applications, is based on data for structurally related branched alkanes (C11-C15 isoalkanes).

## Physicochemical Properties

**4-Ethyl-2,4-dimethylheptane** is a saturated branched-chain alkane with the molecular formula C11H24.<sup>[1][2]</sup> As a chiral compound, it can exist as different stereoisomers. The available data on its physical properties are summarized below. It is important to note the variability in reported boiling points, which may be due to differences in experimental conditions or sample purity.

Property	Value	Source(s)
CAS Number	61868-25-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C11H24	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	156.31 g/mol	<a href="#">[1]</a>
Boiling Point	167-170 °C (332.6-338 °F; 440.15-443.15 K)	<a href="#">[2]</a>
	178.9 °C (354 °F; 452.05 K)	
	170 °C (338 °F; 443.15 K)	
Melting Point	-26.5 °C (-15.7 °F; 246.65 K)	<a href="#">[2]</a>
Density	0.7326 g/cm <sup>3</sup> at 25 °C	<a href="#">[2]</a>
Refractive Index	1.4141 at 20 °C	<a href="#">[2]</a>
IUPAC Name	4-Ethyl-2,4-dimethylheptane	<a href="#">[1]</a>
SMILES	CCCC(C)(CC)CC(C)C	<a href="#">[1]</a>
InChI Key	OETKSNKIFXLJDO- UHFFFAOYSA-N	<a href="#">[1]</a>

## Synthesis and Experimental Protocols

The synthesis of optically active **4-Ethyl-2,4-dimethylheptane** was first described by Streitwieser and Thomson in 1955.[\[2\]](#) The protocol involves a two-step process starting from a resolved trialkylacetic acid. A generalizable approach for a racemic mixture would follow a similar pathway, for example, using a Grignard reaction to create the tertiary alcohol precursor followed by reduction.

### Synthesis of Ketone Precursor: 2,4-Dimethyl-4-ethylheptan-5-one

This protocol is adapted from the work of Streitwieser and Thomson and outlines the synthesis of the ketone intermediate.[\[2\]](#)

**Reagents and Materials:**

- 2,4-dimethyl-2-ethylpentanoyl chloride (or similar acid chloride)
- Diethylcadmium (highly toxic, handle with extreme caution)
- Anhydrous benzene (carcinogen) or a safer alternative solvent like toluene
- Ice
- Sulfuric acid (dilute)
- Sodium bicarbonate solution
- Anhydrous sodium sulfate
- Standard laboratory glassware for air-sensitive reactions

**Procedure:**

- Preparation of Diethylcadmium: Diethylcadmium is typically prepared by reacting a cadmium(II) salt with a Grignard reagent (e.g., ethylmagnesium bromide). This reaction should be performed under an inert atmosphere (e.g., nitrogen or argon) in an anhydrous ether solvent.
- Reaction with Acid Chloride: The prepared diethylcadmium solution is cooled in an ice bath. A solution of 2,4-dimethyl-2-ethylpentanoyl chloride in an anhydrous solvent is added dropwise with stirring.
- Reaction Quench and Work-up: After the addition is complete, the reaction mixture is stirred for a specified time (e.g., one hour) at room temperature. The reaction is then carefully quenched by the slow addition of crushed ice, followed by dilute sulfuric acid to dissolve the cadmium salts.
- Extraction and Purification: The organic layer is separated, washed with water, sodium bicarbonate solution, and again with water. The organic layer is then dried over anhydrous sodium sulfate. The solvent is removed by distillation, and the resulting crude ketone is purified by fractional distillation under reduced pressure.

## Reduction of Ketone to 4-Ethyl-2,4-dimethylheptane

The steric hindrance around the carbonyl group in 2,4-dimethyl-4-ethylheptan-5-one makes standard Wolff-Kishner reduction conditions ineffective. A modified, anhydrous procedure is required.[2]

Reagents and Materials:

- 2,4-Dimethyl-4-ethylheptan-5-one
- Anhydrous hydrazine (toxic and corrosive)
- Potassium hydroxide
- Decanol (as solvent)
- Standard reflux apparatus

Procedure:

- Reaction Setup: A solution of potassium hydroxide and anhydrous hydrazine is prepared in decanol in a round-bottom flask fitted with a reflux condenser.
- Addition of Ketone: The ketone, 2,4-dimethyl-4-ethylheptan-5-one, is added to this solution.
- Reflux: The reaction mixture is heated to reflux for an extended period (e.g., 48 hours).
- Work-up and Purification: After cooling, the reaction mixture is diluted with water and extracted with a suitable solvent like ether or pentane. The organic extracts are combined, washed with water, and dried over a suitable drying agent.
- Final Purification: The solvent is removed, and the crude product is purified by fractional distillation, including a final distillation from metallic potassium or sodium to remove any remaining impurities.[2]

## Toxicology and Safety

There is no specific toxicological data available for **4-Ethyl-2,4-dimethylheptane**. However, data on a mixture of C11-C15 isoalkanes can be used as a surrogate.[3]

- Acute Toxicity: The acute oral, dermal, and inhalation toxicity of similar C9-C14 aliphatic hydrocarbons is low.[3]
- Irritation: These hydrocarbon mixtures are not typically skin or eye irritants.[3]
- Sensitization: They are not considered dermal sensitizers.[3]
- Aspiration Hazard: Like other low-viscosity hydrocarbons, **4-Ethyl-2,4-dimethylheptane** is likely an aspiration hazard.[3]
- Genotoxicity and Carcinogenicity: No evidence of genotoxicity, reproductive, or developmental toxicity has been observed for similar hydrocarbon mixtures.[3]

#### Handling Precautions:

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (gloves, safety glasses).
- Keep away from heat, sparks, and open flames as it is a flammable liquid.
- Avoid ingestion and inhalation.

## Applications

Specific applications for **4-Ethyl-2,4-dimethylheptane** have not been documented. However, based on its structure as a branched C11 alkane, its potential applications are in the formulation of fuels and lubricants.

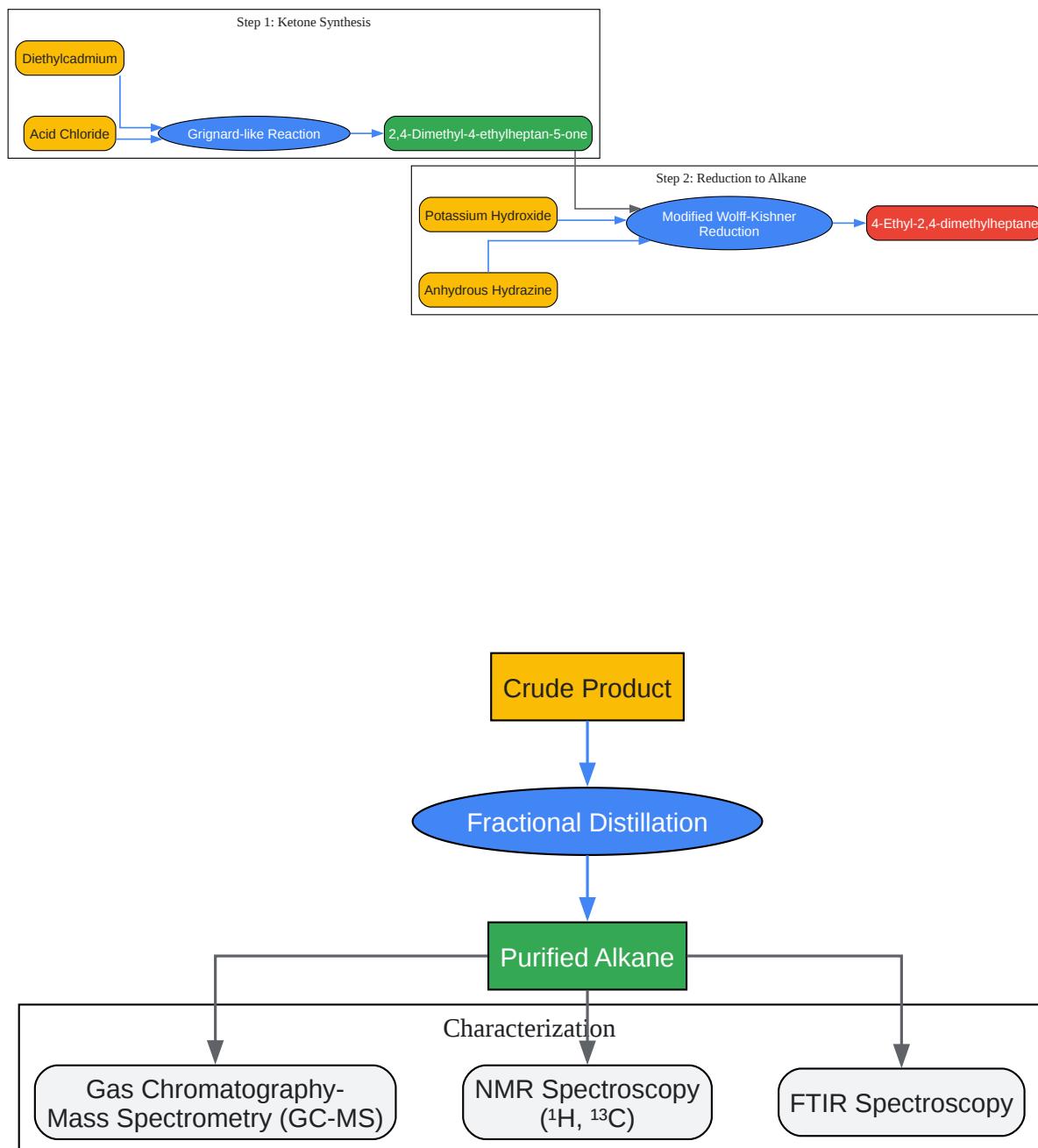
- Fuel Additives: Branched-chain alkanes are preferred components in gasoline as they have higher octane ratings and are less prone to premature ignition (knocking) compared to their linear counterparts.[4][5]
- Lubricants: Higher alkanes are major components of lubricating oils. Their hydrophobic nature also provides anti-corrosive properties by preventing water from reaching metal

surfaces.[5][6]

- Solvents: Due to their nonpolar nature, liquid alkanes can be used as solvents for other nonpolar substances.[4]

## Visualizations

### Synthesis Workflow



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